

# 5-Iodoquinoxaline: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Iodoquinoxaline

Cat. No.: B15355202

[Get Quote](#)

For the attention of researchers, scientists, and professionals in drug development, this document provides a detailed overview of the physical and chemical properties of **5-Iodoquinoxaline**, including its synthesis, reactivity, and spectral characterization.

## Introduction

**5-Iodoquinoxaline** is a halogenated derivative of quinoxaline, a heterocyclic aromatic compound. The quinoxaline ring system is a common scaffold in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. The introduction of an iodine atom at the 5-position of the quinoxaline core can significantly influence its physicochemical properties and biological activity, making it a molecule of interest for further investigation and as a potential intermediate in the synthesis of more complex molecules.

## Physicochemical Properties

While a comprehensive experimental dataset for **5-Iodoquinoxaline** is not readily available in public databases, its properties can be inferred from the general characteristics of haloquinoxalines and related iodo-substituted aromatic compounds.

Table 1: Estimated Physicochemical Properties of **5-Iodoquinoxaline**

Property	Estimated Value/Characteristic	Notes
Molecular Formula	C <sub>8</sub> H <sub>5</sub> IN <sub>2</sub>	
Molecular Weight	256.05 g/mol	
Appearance	Likely a crystalline solid	Based on similar haloaromatic compounds.
Melting Point	Expected to be higher than quinoxaline (29-30 °C)	The iodine atom increases molecular weight and intermolecular forces.
Boiling Point	Significantly higher than quinoxaline (220-225 °C)	The iodine atom increases molecular weight and intermolecular forces.
Solubility	Sparingly soluble in water; soluble in organic solvents like DMSO, DMF, and chlorinated solvents.	Typical for aromatic compounds with a halogen substituent.
pKa	Expected to be a weak base, with a pKa slightly lower than quinoxaline (~0.6)	The electron-withdrawing effect of iodine is expected to decrease basicity.

## Chemical Properties and Reactivity

The chemical reactivity of **5-Iodoquinoxaline** is primarily dictated by the quinoxaline ring system and the presence of the iodine substituent.

- Nucleophilic Aromatic Substitution:** The iodine atom at the 5-position is susceptible to displacement by strong nucleophiles. This reactivity is a key feature for the further functionalization of the quinoxaline scaffold. The reactivity of haloquinoxalines in nucleophilic substitution reactions is an important aspect of their chemistry.
- Metal-Catalyzed Cross-Coupling Reactions:** The carbon-iodine bond can participate in various palladium-catalyzed cross-coupling reactions, such as Suzuki, Sonogashira, and

Heck couplings. This allows for the introduction of a wide range of substituents at the 5-position, enabling the synthesis of diverse derivatives.

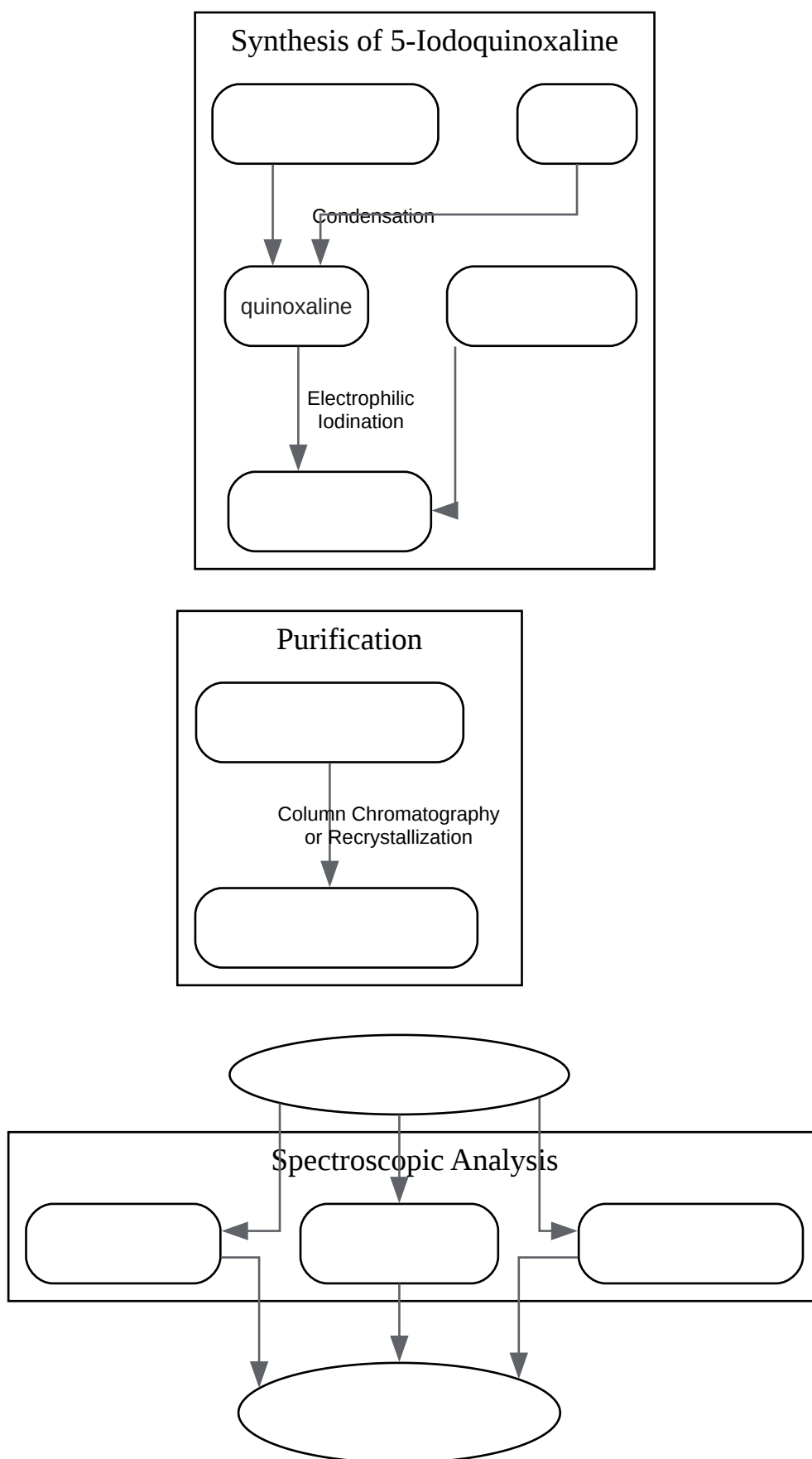
- Reactions of the Quinoxaline Ring: The nitrogen atoms in the quinoxaline ring impart basic properties and can be protonated or alkylated. The aromatic ring can also undergo electrophilic substitution reactions, although the presence of the deactivating iodine atom may influence the regioselectivity and reaction conditions required.

## Experimental Protocols

### Synthesis of 5-Iodoquinoxaline

A specific, detailed experimental protocol for the synthesis of **5-Iodoquinoxaline** is not readily available in the searched literature. However, a plausible synthetic route can be adapted from general methods for the synthesis of quinoxalines and the iodination of aromatic compounds. The most common method for quinoxaline synthesis involves the condensation of an o-phenylenediamine with a 1,2-dicarbonyl compound. Iodine has been reported as an effective catalyst for this type of reaction.<sup>[1]</sup>

Proposed Synthesis Workflow:



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. An Effective Microwave-Induced Iodine-Catalyzed Method for the Synthesis of Quinoxalines via Condensation of 1,2-Diamines with 1,2-Dicarbonyl Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Iodoquinoxaline: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15355202#physical-and-chemical-properties-of-5-iodoquinoxaline]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)